

# Isodecyl Formate: A Technical Guide to Synthetic Production and Characterization

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Isodecyl formate*

CAS No.: 36311-36-1

Cat. No.: B13830984

[Get Quote](#)

## Abstract

**Isodecyl formate**, a branched-chain ester, finds utility as a fragrance and flavoring agent. This technical guide provides an in-depth exploration of **isodecyl formate**, contrasting its synthetic origins with its apparent absence in nature. The document is structured to provide researchers, scientists, and drug development professionals with a comprehensive understanding of its synthesis, purification, and characterization. The primary focus is on the robust and widely applicable Fischer-Speier esterification, for which a detailed experimental protocol is provided. Alternative synthetic strategies, including enzymatic catalysis, are also discussed. Furthermore, this guide outlines the analytical techniques essential for the structural elucidation and purity assessment of **isodecyl formate**, complete with expected spectral data.

## Introduction: The Chemical Identity of Isodecyl Formate

**Isodecyl formate**, systematically known as 8-methylnonyl formate, is an organic ester with the chemical formula  $C_{11}H_{22}O_2$ . It is characterized by a formate group (-OCHO) attached to an

isodecyl alkyl chain. This structure imparts specific organoleptic properties, making it a compound of interest in the fragrance and cosmetics industries.

Table 1: Physicochemical Properties of **Isodecyl Formate**

Property	Value	Source
CAS Number	36311-36-1	[1]
Molecular Formula	C <sub>11</sub> H <sub>22</sub> O <sub>2</sub>	[1]
Molecular Weight	186.29 g/mol	[1]
Synonyms	8-methylnonyl formate, Formic acid, isodecyl ester	[1]
Predicted XlogP3-AA	4.3	[1]
Predicted Water Solubility	14.03 mg/L @ 25 °C	[1]

## Natural Occurrence: An Apparent Absence in Nature

Extensive database searches and literature reviews indicate that **isodecyl formate** is not a naturally occurring compound.[1] While many other formate esters, such as isoamyl formate, are found in a variety of fruits and essential oils, **isodecyl formate** has not been identified as a constituent of natural products. This distinction underscores the reliance on synthetic methodologies for its production. The biosynthesis of esters in nature typically involves enzymatic processes that are highly specific to the substrate, which may explain the absence of this particular branched-chain formate.

## Synthetic Production of Isodecyl Formate

The primary and most established method for synthesizing **isodecyl formate** is the Fischer-Speier esterification. This acid-catalyzed reaction between an alcohol and a carboxylic acid is a cornerstone of organic synthesis.

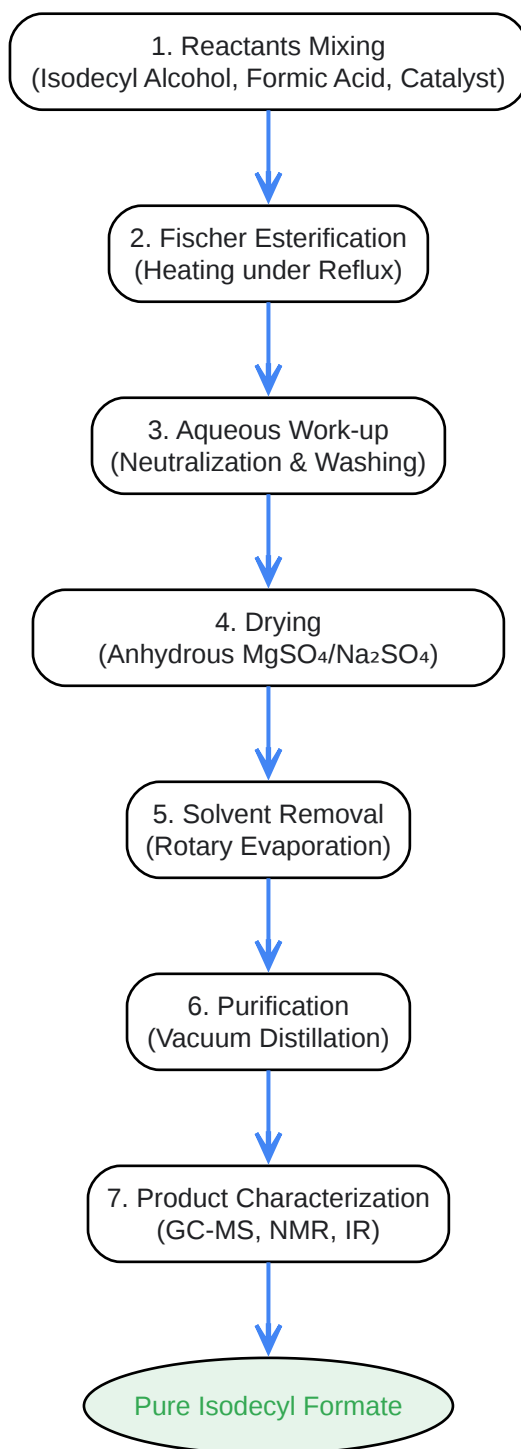
## The Fischer-Speier Esterification: A Classic Approach

The synthesis of **isodecyl formate** via Fischer esterification involves the reaction of isodecyl alcohol (8-methyl-1-nonanol) with formic acid in the presence of a strong acid catalyst, such as sulfuric acid ( $\text{H}_2\text{SO}_4$ ) or p-toluenesulfonic acid (PTSA).[2]

The reaction is an equilibrium process, and to drive it towards the formation of the ester, several strategies can be employed:

- **Use of Excess Reactant:** Typically, an excess of one of the reactants, often the more commercially viable one (in this case, either isodecyl alcohol or formic acid), is used to shift the equilibrium according to Le Châtelier's principle.[2]
- **Removal of Water:** The formation of water as a byproduct means its removal from the reaction mixture will favor the forward reaction. This can be achieved by azeotropic distillation using a Dean-Stark apparatus.

The Fischer esterification proceeds through a nucleophilic acyl substitution mechanism. The acid catalyst protonates the carbonyl oxygen of formic acid, increasing the electrophilicity of the carbonyl carbon. The nucleophilic oxygen of isodecyl alcohol then attacks the carbonyl carbon, leading to a tetrahedral intermediate. Subsequent proton transfers and the elimination of a water molecule result in the formation of the protonated ester, which is then deprotonated to yield **isodecyl formate** and regenerate the acid catalyst.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [2. gcms.cz \[gcms.cz\]](https://gcms.cz)
- To cite this document: BenchChem. [Isodecyl Formate: A Technical Guide to Synthetic Production and Characterization]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13830984/docs#isodecyl-formate-a-technical-guide-to-synthetic-production-and-characterization\]](https://www.benchchem.com/product/b13830984/docs#isodecyl-formate-a-technical-guide-to-synthetic-production-and-characterization)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)

